

Improving signal-to-noise ratio with NF546 hydrate

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Compound of Interest

Compound Name: NF546 hydrate

Cat. No.: B15571393

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Technical Support Center: NF546 Hydrate

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **NF546 hydrate** in their experiments. The content is structured to address common challenges and questions, ensuring a better understanding of how to achieve a robust and reproducible biological signal.

Frequently Asked Questions (FAQs)

Q1: What is **NF546 hydrate** and what is its primary mechanism of action?

A1: **NF546 hydrate** is a selective, non-nucleotide agonist for the P2Y11 purinergic receptor.[1][2] The P2Y11 receptor is a G protein-coupled receptor (GPCR) that, upon activation by an agonist like NF546, couples to Gs and Gq proteins. This dual coupling stimulates both the adenylyl cyclase and phospholipase C pathways, leading to an increase in intracellular cyclic AMP (camp) and inositol trisphosphate (IP3), respectively. These second messengers then trigger various downstream cellular responses.

Q2: In which research areas is **NF546 hydrate** typically used?

A2: **NF546 hydrate** is primarily used in immunology and vascular biology research. For instance, it has been shown to stimulate the release of interleukin-8 (IL-8) from human monocyte-derived dendritic cells and to play a role in modulating vascular function.[1][2]

Q3: What is the difference between EC50 and pEC50?

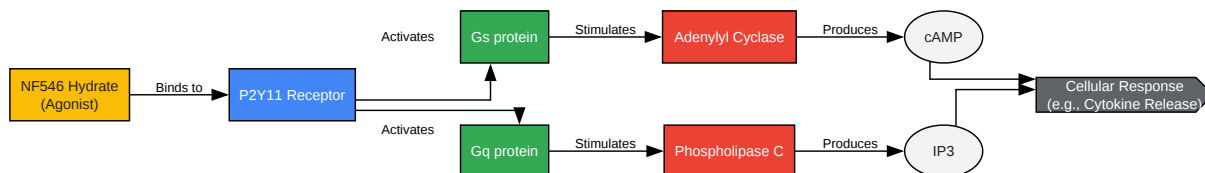
A3: The EC50 (half maximal effective concentration) is the concentration of a drug that induces a response halfway between the baseline and maximum response. The pEC50 is the negative logarithm of the EC50. A higher pEC50 value indicates a more potent agonist (i.e., a lower concentration is needed to elicit a half-maximal response).

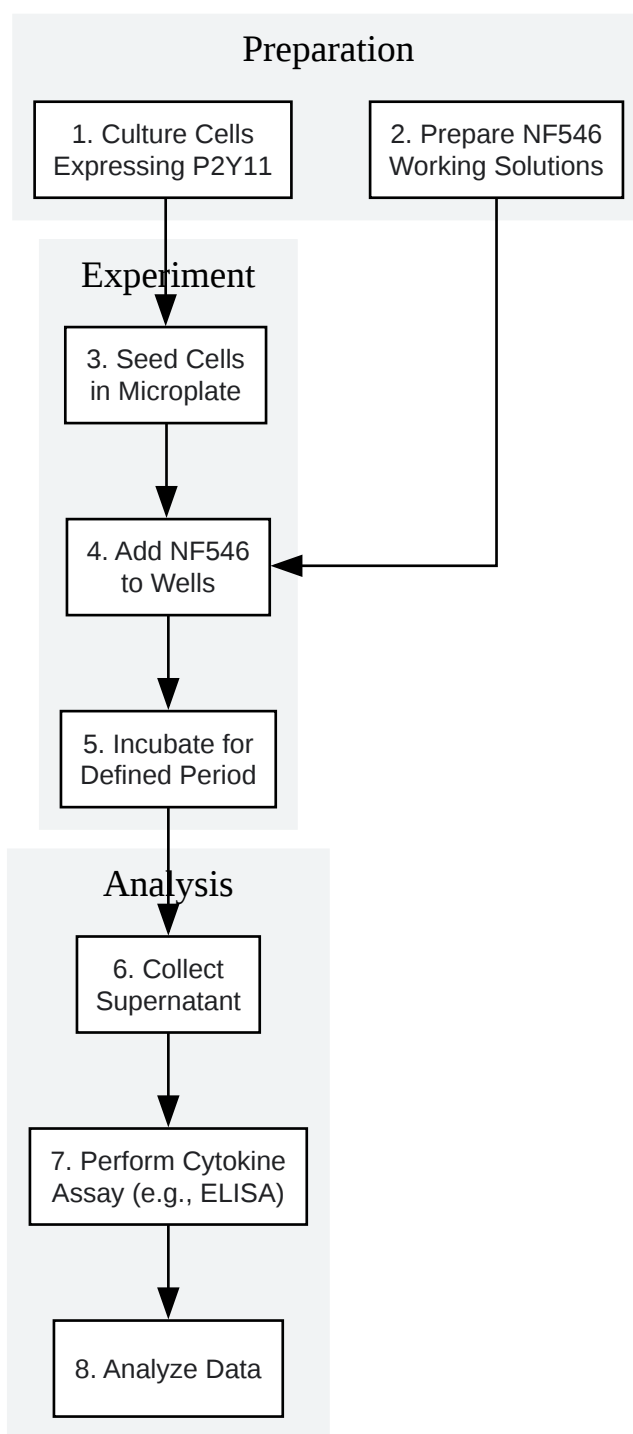
Q4: How should **NF546 hydrate** be stored?

A4: For long-term storage, **NF546 hydrate** should be kept at -20°C in a sealed container, away from moisture. For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.

P2Y11 Receptor Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the activation of the P2Y11 receptor by an agonist such as **NF546 hydrate**.





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References

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- 2. medchemexpress.com [medchemexpress.com]
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